

3-(Pyridin-2-yl)aniline dihydrochloride molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Pyridin-2-yl)aniline
dihydrochloride

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An In-depth Technical Guide on the Molecular Weight of **3-(Pyridin-2-yl)aniline Dihydrochloride**

For researchers, scientists, and professionals in drug development, precise molecular data is foundational to experimental design, compound screening, and the synthesis of novel chemical entities. This document provides a detailed technical overview of the molecular weight of **3-(Pyridin-2-yl)aniline dihydrochloride**, a compound of interest in various research applications.

Compound Identification

Systematic Name: **3-(Pyridin-2-yl)aniline dihydrochloride** Common Synonyms: 2-(3-Aminophenyl)pyridine dihydrochloride, 3-(2-pyridyl)aniline dihydrochloride^[1] CAS Number: 1170936-92-1^{[1][2][3]}

Molecular Formula and Weight

The chemical formula for **3-(Pyridin-2-yl)aniline dihydrochloride** is C11H12Cl2N2.^{[1][2][3]} The molecular weight has been determined to be 243.13 g/mol.^{[1][2][3]} This value is a critical parameter for stoichiometric calculations in chemical reactions, preparation of solutions with specific molar concentrations, and in the interpretation of analytical data such as mass spectrometry.

The parent compound, 3-(Pyridin-2-yl)aniline, has a molecular weight of 170.21 g/mol .^[4] The dihydrochloride salt is formed by the addition of two molecules of hydrogen chloride (HCl), which protonate the basic nitrogen atoms in the aniline and pyridine rings, thereby increasing the overall molecular weight and altering the compound's solubility and stability.

Quantitative Data Summary

For clarity and ease of comparison, the key quantitative data for **3-(Pyridin-2-yl)aniline dihydrochloride** and its parent compound are summarized in the table below.

Property	3-(Pyridin-2-yl)aniline Dihydrochloride	3-(Pyridin-2-yl)aniline (Parent Compound)
Molecular Formula	C11H12Cl2N2	C11H10N2
Molecular Weight	243.13 g/mol ^{[1][2][3]}	170.21 g/mol ^[4]
CAS Number	1170936-92-1 ^{[1][2][3]}	15889-32-4 ^[4]

Experimental Protocols

The determination of the molecular weight of a compound like **3-(Pyridin-2-yl)aniline dihydrochloride** is typically achieved through high-resolution mass spectrometry (HRMS). The following provides a generalized experimental protocol for such a determination.

Objective: To experimentally verify the molecular weight of **3-(Pyridin-2-yl)aniline dihydrochloride**.

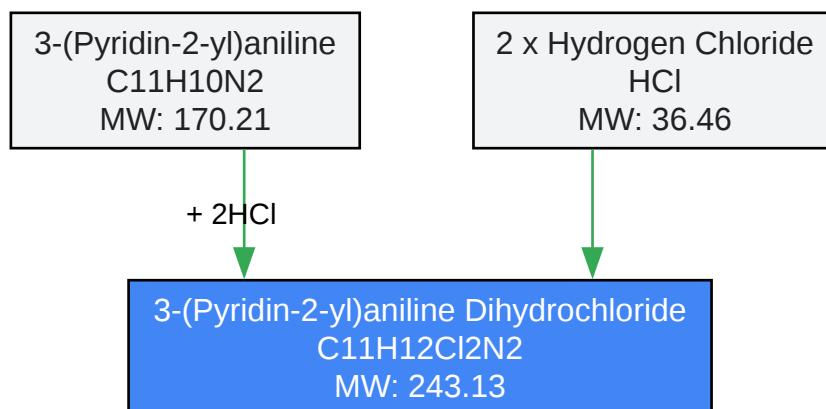
Materials and Methods:

- **Sample Preparation:** A dilute solution of **3-(Pyridin-2-yl)aniline dihydrochloride** is prepared by dissolving a precisely weighed sample in a suitable solvent, such as methanol or a mixture of water and acetonitrile. The concentration is typically in the low micromolar range.
- **Instrumentation:** A high-resolution mass spectrometer, such as an Orbitrap or a Time-of-Flight (TOF) instrument, is used. The instrument is calibrated using a standard calibration mixture to ensure high mass accuracy.

- Ionization: Electrospray ionization (ESI) is a commonly used technique for this type of molecule. The sample solution is introduced into the ESI source, where a high voltage is applied to generate a fine spray of charged droplets.
- Mass Analysis: The charged ions are transferred into the mass analyzer. In positive ion mode, the instrument will detect the protonated molecule. For the dihydrochloride salt, the primary ion observed would correspond to the cationic form of 3-(Pyridin-2-yl)aniline, $[C_{11}H_{11}N_2]^+$, or its protonated form, $[C_{11}H_{12}N_2]^{2+}$.
- Data Acquisition and Analysis: The mass-to-charge ratio (m/z) of the ions is measured with high precision. The resulting mass spectrum is analyzed to identify the peak corresponding to the molecule of interest. The monoisotopic mass is determined, and this can be used to confirm the elemental composition.

Logical Relationship Diagram

The following diagram illustrates the relationship between the parent compound and its dihydrochloride salt, leading to the final molecular weight.



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Caption: Formation of the Dihydrochloride Salt.

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- To cite this document: BenchChem. [3-(Pyridin-2-yl)aniline dihydrochloride molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b581348#3-pyridin-2-yl-aniline-dihydrochloride-molecular-weight]

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